

An In-depth Technical Guide to 1-Chloro-2,5-dimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1-Chloro-2,5-dimethoxybenzene

Cat. No.: B1583300

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 1-Chloro-2,5-dimethoxybenzene, a halogenated aromatic ether with significant potential as a building block in organic synthesis. This document will delve into its chemical identity, physical and chemical properties, synthesis, safety protocols, and potential applications, particularly within the realm of pharmaceutical and materials science research.

Part 1: Core Chemical Identity

Chemical Name: 1-Chloro-2,5-dimethoxybenzene

Synonyms: 2-Chloro-1,4-dimethoxybenzene, Chlorohydroquinone dimethyl ether[1][2]

CAS Number: 2100-42-7[1][3]

Molecular Formula: C₈H₉ClO₂[1][3]

Molecular Weight: 172.61 g/mol [3]

Chemical Structure:

The structure of 1-Chloro-2,5-dimethoxybenzene consists of a benzene ring substituted with a chlorine atom, and two methoxy groups at positions 2 and 5 relative to the chlorine.

Caption: Chemical structure of 1-Chloro-2,5-dimethoxybenzene.

Part 2: Physicochemical Properties

A summary of the key physical and chemical properties of 1-Chloro-2,5-dimethoxybenzene is presented in the table below. These properties are crucial for designing experimental setups, purification procedures, and for predicting its behavior in different chemical environments.

Property	Value	Source
Appearance	Colorless to Almost colorless clear liquid	[4]
Melting Point	8.1 °C / 46.6 °F	[5]
Boiling Point	247 °C / 476.6 °F	[5]
Flash Point	117 °C / 242.6 °F	[5]
Autoignition Temperature	430 °C / 806 °F	[5]
Density / Specific Gravity	1.210	[5]
Purity	>97.0% (GC)	[4]

Part 3: Synthesis and Mechanistic Insights

The primary route for the synthesis of 1-Chloro-2,5-dimethoxybenzene involves the chlorination of 1,4-dimethoxybenzene (hydroquinone dimethyl ether).

Experimental Protocol: Chlorination of 1,4-Dimethoxybenzene

This protocol describes a general procedure for the synthesis of 1-Chloro-2,5-dimethoxybenzene.

Materials:

- 1,4-Dimethoxybenzene

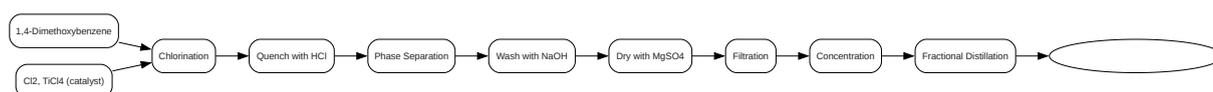
- Elemental Chlorine (Cl₂)
- Titanium tetrachloride (TiCl₄) (catalyst)
- Dilute hydrochloric acid
- 1% Sodium hydroxide solution
- Anhydrous magnesium sulfate
- Appropriate solvent (e.g., dichloromethane)

Procedure:

- Dissolve 1,4-dimethoxybenzene in a suitable solvent in a reaction vessel equipped with a stirrer, a gas inlet, and a cooling system.
- Add a catalytic amount of titanium tetrachloride to the solution.
- Cool the reaction mixture to the desired temperature (e.g., 0-10 °C).
- Slowly bubble elemental chlorine gas through the stirred solution. Monitor the reaction progress using a suitable analytical technique, such as Gas Chromatography (GC).
- Upon completion of the reaction, quench the reaction by adding dilute hydrochloric acid.
- Separate the organic layer and wash it sequentially with water and 1% sodium hydroxide solution to remove any unreacted chlorine and acidic byproducts.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by fractional distillation under reduced pressure to yield high-purity 1-Chloro-2,5-dimethoxybenzene.

Causality and Insights:

The use of a Lewis acid catalyst like titanium tetrachloride is crucial for activating the aromatic ring towards electrophilic substitution by chlorine. The reaction temperature is carefully controlled to minimize the formation of dichlorinated and other polysubstituted byproducts. The workup procedure is designed to effectively remove the catalyst and any side products, ensuring the isolation of a pure compound. A potential challenge in this synthesis is the formation of isomeric and disubstituted products, such as 2,5-dichloro-1,4-dimethoxybenzene. [6] Therefore, careful control of stoichiometry and reaction conditions is paramount.



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Caption: A generalized workflow for the synthesis of 1-Chloro-2,5-dimethoxybenzene.

Part 4: Applications in Research and Development

1-Chloro-2,5-dimethoxybenzene serves as a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Its substituted benzene ring allows for a variety of chemical transformations.

- **Precursor for Biologically Active Molecules:** The chloro and methoxy groups can be further functionalized to introduce different pharmacophores. For instance, it can be a precursor for the synthesis of hydroxylated metabolites of polychlorinated biphenyls (PCBs), which are important for toxicological studies.[7]
- **Intermediate in Dye and Pesticide Synthesis:** Chlorinated hydroquinone dimethyl ethers are valuable intermediates in the production of dyes and pesticides.[6]
- **Benzyne Precursor:** Halogenated benzenes can serve as precursors for the generation of highly reactive aryne intermediates, which are powerful tools in organic synthesis for the formation of carbon-carbon and carbon-heteroatom bonds.[4]

Part 5: Safety and Handling

As a chemical intermediate, proper handling and safety precautions are essential when working with 1-Chloro-2,5-dimethoxybenzene.

Hazard Identification:

- Acute oral toxicity: Harmful if swallowed.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2][8]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[2][8]
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[2]

Recommended Personal Protective Equipment (PPE):

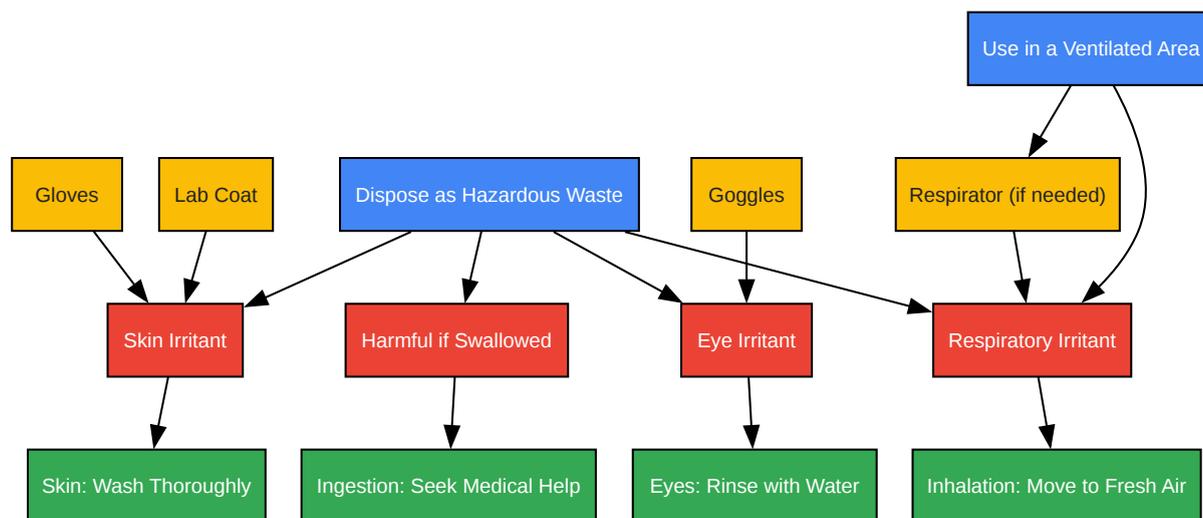
- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.
- Respiratory Protection: Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- If on Skin: Wash with plenty of soap and water.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[2]

Disposal:

Dispose of contents/container to an approved waste disposal plant.[2]



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Caption: Key safety considerations for handling 1-Chloro-2,5-dimethoxybenzene.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloro-2,5-dimethoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583300#1-chloro-2-5-dibutoxybenzene-cas-number-and-structure]

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